

Technical Guide: Physical and Chemical Properties of (R)-3-(Methoxymethyl)pyrrolidine

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Compound of Interest

Compound Name: 3-(Methoxymethyl)pyrrolidine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **(R)-3-(Methoxymethyl)pyrrolidine**, a key chiral intermediate in pharmaceutical and organic synthesis. The information is presented to support research and development activities, with a focus on clarity and practical application.

Overview and Structure

(R)-3-(Methoxymethyl)pyrrolidine is a chiral heterocyclic compound featuring a pyrrolidine ring substituted with a methoxymethyl group at the third carbon position.^[1] Its chemical structure lends it to applications as a versatile building block in the synthesis of more complex, enantiomerically pure molecules.^[1] The presence of both a secondary amine and an ether functional group allows for a range of chemical transformations.

Chemical Structure:

- IUPAC Name: (3R)-3-(methoxymethyl)pyrrolidine^[2]
- Molecular Formula: C₆H₁₃NO^{[2][3][4]}
- InChI Key: GTINRJGGSACKCEO-ZCFIWIBFSA-N^{[2][3]}

Physical Properties

The following table summarizes the key physical properties of (R)-3-(**Methoxymethyl**)pyrrolidine. It is important to note that some of these values are predicted and should be confirmed experimentally for critical applications.

Property	Value	Source
Molecular Weight	115.17 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Boiling Point	141.9 ± 13.0 °C (Predicted)	[5]
Density	0.894 ± 0.06 g/cm³ (Predicted)	[5]
Refractive Index	1.424	[5]
Flash Point	46.3 °C	[5]
Purity	Typically ≥95.0%	[3]

Experimental Protocols

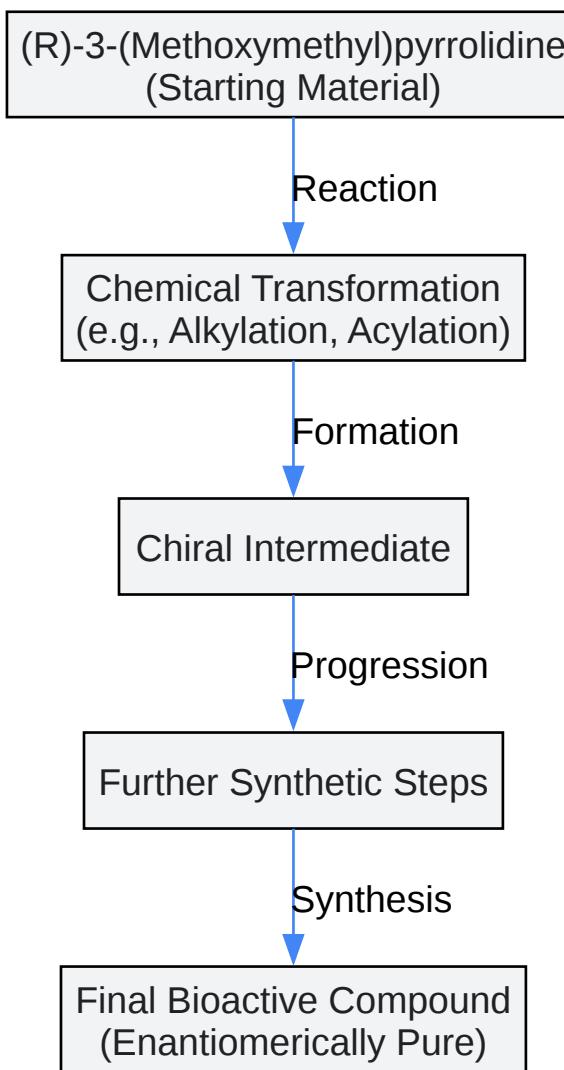
Detailed experimental protocols for the determination of the physical properties of (R)-3-(**Methoxymethyl**)pyrrolidine are not extensively published in peer-reviewed literature. The data presented in this guide are typically sourced from commercial supplier technical data sheets. However, standard methodologies for determining these key physical properties are well-established:

- Boiling Point Determination: The boiling point would be determined by distillation at atmospheric pressure, following OECD Guideline 103. The temperature is recorded when the liquid and vapor phases are in equilibrium. For smaller scales, a micro-distillation apparatus could be employed.
- Density Measurement: Density is typically measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, usually 20 or 25 °C.
- Refractive Index Measurement: The refractive index is determined using a refractometer, such as an Abbé refractometer. A drop of the liquid is placed on the prism, and the refractive

index is read directly from the instrument at a specified temperature (e.g., 20 °C) and wavelength (typically the sodium D-line, 589 nm).

Role in Synthetic Chemistry

(R)-3-(Methoxymethyl)pyrrolidine is primarily utilized as a chiral building block in asymmetric synthesis.^[1] Its stereocenter is leveraged to introduce chirality into a target molecule, which is a critical aspect of modern drug development. The diagram below illustrates its general workflow in a synthetic pathway.



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Caption: Synthetic workflow of **(R)-3-(Methoxymethyl)pyrrolidine**.

Applications

The primary application of **(R)-3-(Methoxymethyl)pyrrolidine** is in the pharmaceutical and fine chemical industries.^[1] Its utility stems from its chiral nature, making it a valuable starting material for the synthesis of:

- Bioactive Compounds and Drugs: It serves as an intermediate in the creation of complex molecules with specific biological activities.^[1]
- Asymmetric Synthesis: The compound is used to create products with a high degree of enantiomeric purity.^[1]

Safety and Handling

(R)-3-(Methoxymethyl)pyrrolidine hydrochloride is classified with the following GHS hazard statements:

- H315: Causes skin irritation^[6]
- H319: Causes serious eye irritation^[6]
- H335: May cause respiratory irritation^[6]

Precautions for Safe Handling:

- Avoid contact with skin, eyes, and clothing.^[7]
- Use only in a well-ventilated area.^[7]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.^[7]
- Wash hands thoroughly after handling.^[7]

Storage Conditions:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.^[7]

- For long-term storage, an inert atmosphere and refrigeration (2-8 °C) are recommended.[8]

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